

A Comprehensive Technical Guide to 1-Chloro-2-methylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2-methylpentane

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This document provides an in-depth analysis of **1-Chloro-2-methylpentane**, a chiral alkyl halide of interest in synthetic organic chemistry. It covers its chemical identity, physical properties, synthesis, reactivity, and safety protocols, presenting data in a structured format suitable for a technical audience.

Chemical Identity and Structure

1-Chloro-2-methylpentane is a halogenated alkane with the chemical formula $C_6H_{13}Cl$.^{[1][2][3][4]} Its structure consists of a five-carbon pentane chain with a methyl group at the second carbon and a chlorine atom attached to the first carbon. The presence of a stereocenter at the C2 position means that **1-Chloro-2-methylpentane** is a chiral molecule and can exist as two distinct enantiomers: (S)-**1-chloro-2-methylpentane** and (R)-**1-chloro-2-methylpentane**.^[1] The IUPAC name for this compound is **1-chloro-2-methylpentane**.^{[3][4]}

- Synonyms: 2-Methylpentyl chloride^[2]
- CAS Registry Number: 14753-05-0^{[2][3][4]}

Caption: Chemical structure of **1-Chloro-2-methylpentane**.

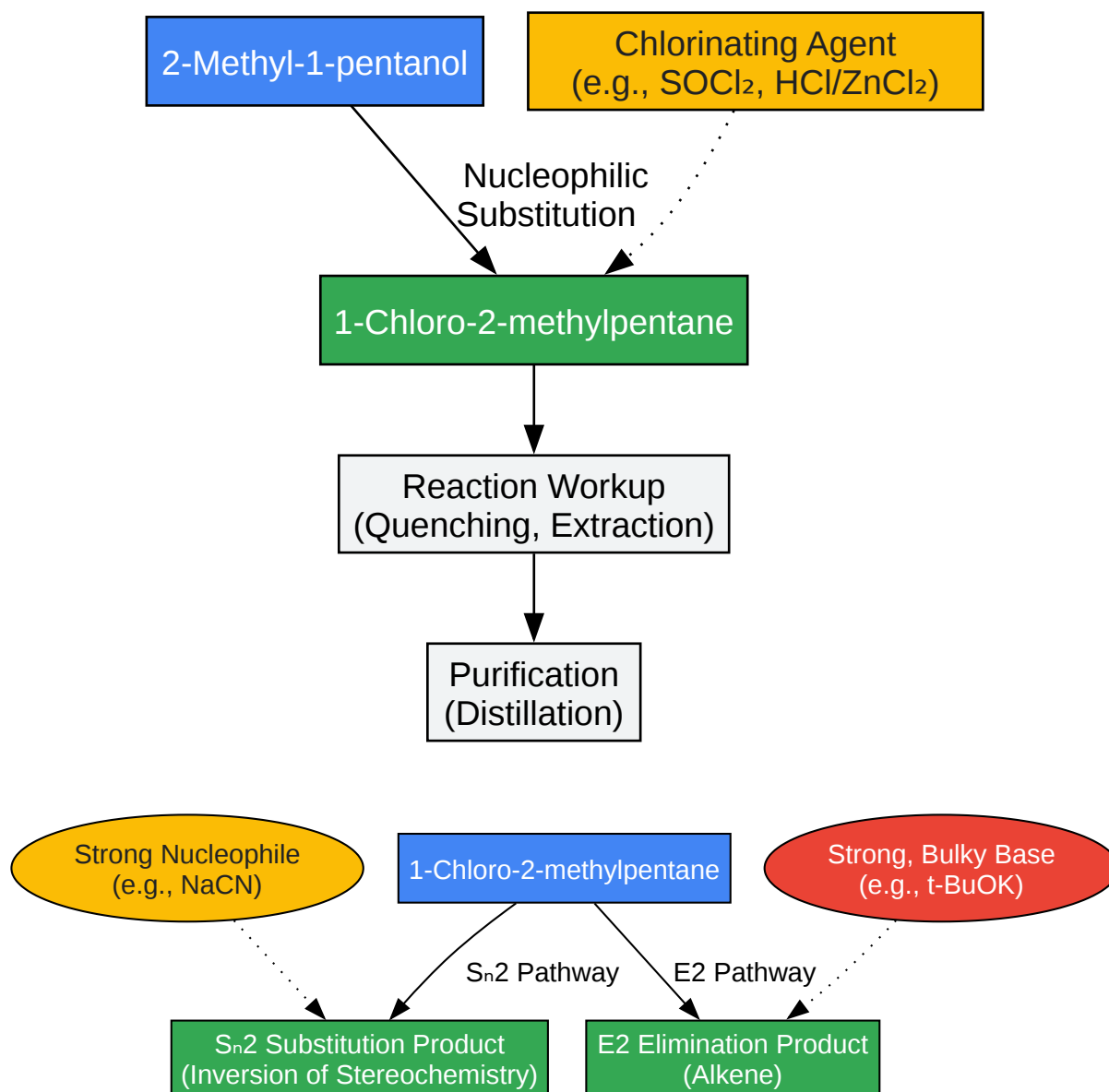
Physicochemical Properties

The physical and chemical properties of **1-Chloro-2-methylpentane** are summarized below. These properties are essential for its handling, use in reactions, and purification.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ Cl	[1][2][3]
Molecular Weight	120.62 g/mol	[1][2][3]
Boiling Point	120 °C (lit.)	[2]
Melting Point	-35.1 °C (estimate)	[2]
Density	0.870 g/cm ³	[2]
Refractive Index	1.4190 - 1.4220	[2]
Water Solubility	Insoluble	[2]
Appearance	Colorless to Almost Colorless Clear Liquid	[5]

Synthesis and Production

1-Chloro-2-methylpentane is typically synthesized from its corresponding alcohol, 2-methyl-1-pentanol, via nucleophilic substitution. Common chlorinating agents for this transformation include thionyl chloride (SOCl₂) or hydrogen chloride (HCl) in the presence of a catalyst like zinc chloride (ZnCl₂).



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References

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1-Chloro-2-methylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081641#iupac-name-for-1-chloro-2-methylpentane]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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